

# Safety and Handling Precautions for Cyclopentylphenylacetic Acid: An In-depth Technical Guide

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## Compound of Interest

Compound Name: **Cyclopentylphenylacetic acid**

Cat. No.: **B1219947**

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Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal risk assessment or the Safety Data Sheet (SDS) provided by the supplier. Safety information for **Cyclopentylphenylacetic acid** is inconsistent across publicly available sources. All laboratory work should be conducted under the supervision of a qualified professional and in accordance with all applicable safety regulations.

## Executive Summary

**Cyclopentylphenylacetic acid** (CAS No: 3900-93-4) is a carboxylic acid derivative with a molecular structure incorporating both a cyclopentyl and a phenyl group. While it is utilized in chemical synthesis, a comprehensive and consistent toxicological profile is not readily available in the public domain. A critical discrepancy exists in its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification, with some sources indicating it is non-hazardous, while others classify it as a skin, eye, and respiratory irritant. This guide provides a detailed overview of the available safety and handling information, highlights these inconsistencies, and outlines standard precautionary measures and experimental protocols relevant to its safe use in a research and development setting.

## Hazard Identification and Classification

A significant challenge in defining the safety profile of **Cyclopentylphenylacetic acid** lies in the conflicting GHS classifications reported by different sources.

Conflicting GHS Classifications:

- Source 1 (Aggregated Data): The European Chemicals Agency (ECHA) C&L Inventory, as reported on PubChem, indicates that **Cyclopentylphenylacetic acid** is classified as follows[1]:
  - Skin Irritation (Category 2): H315 - Causes skin irritation.
  - Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
  - Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.
- Source 2 (Supplier Safety Data Sheet): At least one major supplier of this chemical states that it is "Not a hazardous substance or mixture according to the Globally Harmonized System (GHS)".

This discrepancy underscores the importance of consulting the specific SDS provided with the purchased material and conducting a thorough internal risk assessment before handling. Given the potential for irritation, it is prudent to handle **Cyclopentylphenylacetic acid** as a hazardous substance until its toxicological properties are more definitively established.

## GHS Labeling Elements (Based on Aggregated Data)

The following labeling elements are associated with the more stringent classification and should be considered as a precautionary measure:

Element	Information
Pictogram	!
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. <a href="#">[1]</a> H319: Causes serious eye irritation. <a href="#">[1]</a> H335: May cause respiratory irritation. <a href="#">[1]</a>
Precautionary Statements	<p>Prevention: P261: Avoid breathing dust/fume/gas/mist/vapours/spray.<a href="#">[2]</a> P264: Wash skin thoroughly after handling. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/eye protection/face protection.<a href="#">[2]</a> Response: P302 + P352: IF ON SKIN: Wash with plenty of soap and water.<a href="#">[2]</a> P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.<a href="#">[2]</a> P312: Call a POISON CENTER/doctor if you feel unwell. P332 + P313: If skin irritation occurs: Get medical advice/attention. P337 + P313: If eye irritation persists: Get medical advice/attention. P362 + P364: Take off contaminated clothing and wash it before reuse. Storage: P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up. Disposal: P501: Dispose of contents/container to an approved waste disposal plant.</p>

## Toxicological Data

As of the date of this guide, specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) for **Cyclopentylphenylacetic acid** is not readily

available in the public domain. The toxicological properties have not been thoroughly investigated.

## Structure-Activity Relationship (SAR) Insights

**Cyclopentylphenylacetic acid** belongs to the family of phenylacetic acid derivatives. Some compounds within this class have been shown to exhibit biological activity and, in some cases, toxicity. For instance, studies on 2-phenylaminophenylacetic acid derivatives (the backbone of some NSAIDs) have indicated that structural modifications can significantly impact cytotoxicity, with factors like lipophilicity playing a role.<sup>[3][4][5]</sup> While these findings do not provide direct evidence for the toxicity of **Cyclopentylphenylacetic acid**, they suggest that compounds with this general structure have the potential to interact with biological systems and that their toxicological profiles warrant careful consideration.

## Physical and Chemical Properties

Property	Value	Source
CAS Number	3900-93-4	<a href="#">[6]</a>
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	204.26 g/mol	<a href="#">[6]</a>
Appearance	White to off-white solid/powder	<a href="#">[7]</a>
Melting Point	98-100 °C	<a href="#">[6]</a>
Solubility	Soluble in methanol (50 mg/mL, clear, colorless). Poorly soluble in water. <sup>[6]</sup>	
Storage Class	11 - Combustible Solids	<a href="#">[6]</a>

## Experimental Protocols for Hazard Assessment

While specific experimental reports for **Cyclopentylphenylacetic acid** are not available, the following are standard methodologies for assessing the key hazards identified in the conflicting GHS classifications.

## Protocol for In Vivo Skin Irritation/Corrosion Testing (OECD Guideline 404)

This protocol is the standard for determining the potential of a substance to cause skin irritation or corrosion.

- Test System: Healthy young adult albino rabbits.
- Procedure:
  - A small area of the animal's dorsal skin is clipped free of fur.
  - 0.5 g of the test substance (moistened with a small amount of water if solid) is applied to a small area of the skin under a gauze patch.
  - The patch is secured with tape for a 4-hour exposure period.
  - After 4 hours, the patch and any residual test substance are removed.
- Observations:
  - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
  - Observations are scored on a scale of 0 (no effect) to 4 (severe effect).
- Classification: The mean scores for erythema and edema are calculated. A substance is classified as a skin irritant if the mean score is  $\geq 2.3$  and  $\leq 4.0$  for erythema or edema.

## Protocol for In Vivo Eye Irritation/Corrosion Testing (OECD Guideline 405)

This protocol is the standard for determining the potential of a substance to cause eye irritation or damage.

- Test System: Healthy young adult albino rabbits.
- Procedure:

- A single dose of 0.1 mL of the test substance (or 0.1 g if solid) is instilled into the conjunctival sac of one eye of the rabbit.
- The eyelids are held together for about one second.
- The other eye remains untreated and serves as a control.
- Observations:
  - The eyes are examined at 1, 24, 48, and 72 hours after instillation.
  - Observations are made for corneal opacity, iritis, and conjunctival redness and swelling (chemosis).
  - Scores are assigned for each observation point.
- Classification: A substance is classified as an eye irritant based on the severity and persistence of the observed effects.

## Handling and Storage Precautions

Given the conflicting safety data, a conservative approach to handling and storage is recommended.

## Engineering Controls

- Work in a well-ventilated area.
- Use a chemical fume hood if there is a risk of dust generation or aerosolization.
- Ensure an eyewash station and safety shower are readily accessible.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
  - Wear a lab coat or other protective clothing.

- Wear chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: If working with the solid material where dust may be generated, a NIOSH-approved respirator with a particulate filter (e.g., N95) may be necessary.

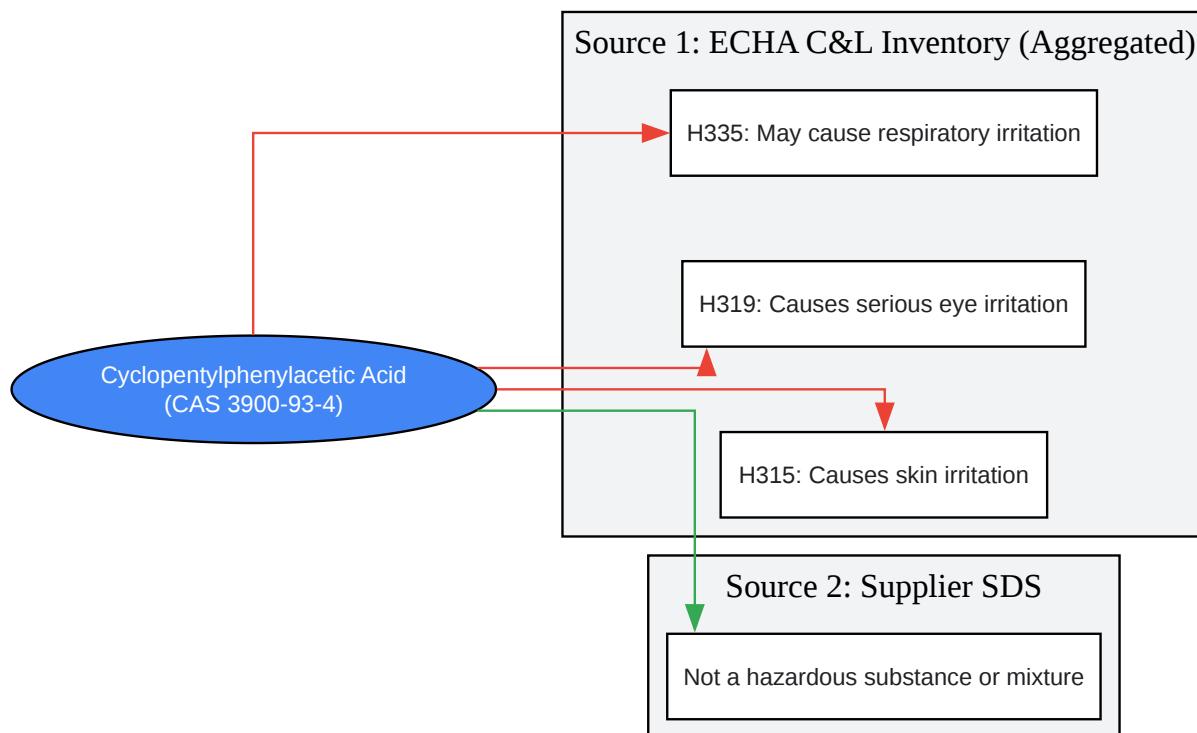
## Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents.

## Storage

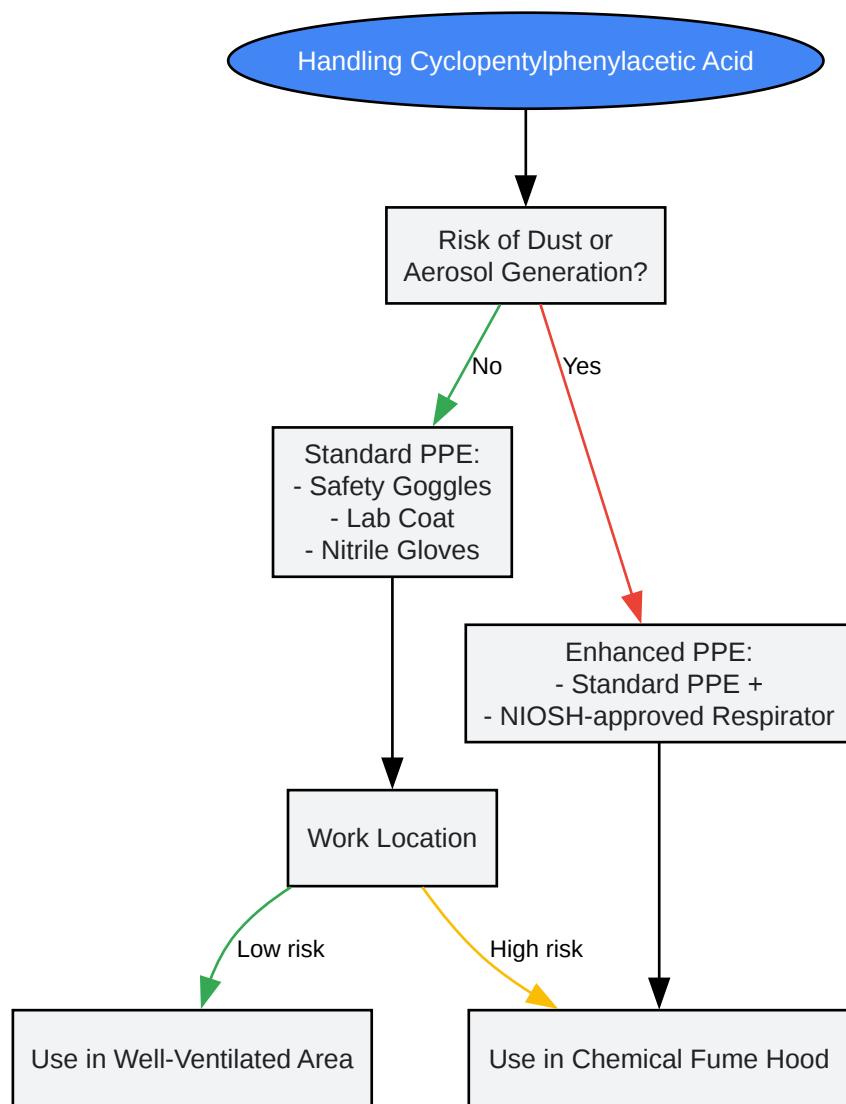
- Store in a tightly closed container.
- Store in a cool, dry, well-ventilated area.
- Keep away from sources of ignition.

## Visualizations



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Caption: Conflicting GHS classifications for **Cyclopentylphenylacetic acid**.



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Caption: Personal Protective Equipment (PPE) selection workflow.

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